

# Technical Guide: Famotidine Sulfamoyl Propanamide (Famotidine Impurity C)

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## Compound of Interest

Compound Name: *Famotidine sulfamoyl  
propanamide*

Cat. No.: *B009646*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Famotidine Sulfamoyl Propanamide**, a known process-related impurity of the H2 receptor antagonist, Famotidine. This document outlines its chemical properties, and provides detailed experimental protocols for its synthesis and analysis, in line with the requirements for drug development and quality control professionals.

## Core Data Summary

**Famotidine Sulfamoyl Propanamide** is scientifically recognized as Famotidine USP Related Compound C or Famotidine Impurity C. Its fundamental properties are summarized below.

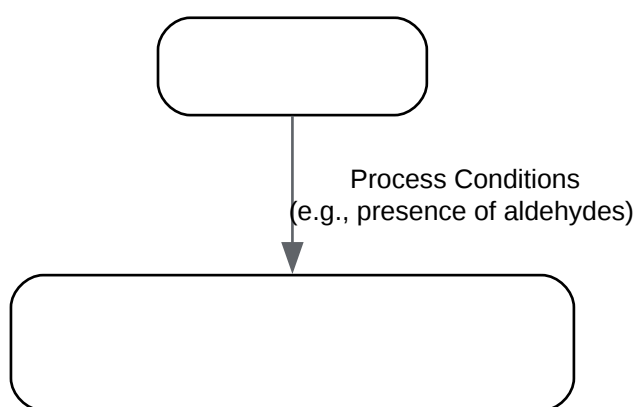
Parameter	Value
IUPAC Name	3-(((2-((aminoiminomethyl)amino)thiazol-4-yl)methyl)thio)-N'-(aminosulfonyl)propanimidamide
Synonyms	Famotidine Impurity C, Famotidine USP Related Compound C
Molecular Formula	C <sub>8</sub> H <sub>15</sub> N <sub>7</sub> O <sub>2</sub> S <sub>3</sub>
Molecular Weight	337.44 g/mol

## Synthesis and Formation

Famotidine Impurity C is a process-related impurity that can form during the synthesis of Famotidine. Its formation can be facilitated by the presence of certain reagents and conditions.

### Logical Relationship: Formation of Impurity C from Famotidine

The following diagram illustrates the synthetic relationship between Famotidine and Famotidine Impurity C.



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Caption: Synthetic pathway from Famotidine to Impurity C.

## Experimental Protocols

The following protocols are provided for the synthesis and analysis of Famotidine Impurity C.

### Synthesis of Famotidine Impurity C

This protocol describes a method for the synthesis of Famotidine Impurity C through the reaction of Famotidine with an aldehyde, such as benzaldehyde, which may be present as a trace component in excipients.

Materials:

- Famotidine

- Benzaldehyde
- Purified Water

Procedure:

- In a suitable reaction vessel, dissolve 25 mg of Famotidine and 165 mg of benzaldehyde in 5 mL of purified water.
- Heat the reaction mixture to 80°C and maintain this temperature for 4 hours.
- After the specified time, allow the solution to cool to room temperature.
- Dilute the solution to a known volume with water.
- The resulting solution containing Famotidine Impurity C can be used for further analysis or purification.

Note: For isolation of the impurity, preparative High-Performance Liquid Chromatography (HPLC) is a suitable technique.

## Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

This section outlines a general HPLC method suitable for the detection and quantification of Famotidine Impurity C in the presence of Famotidine.

Instrumentation:

- HPLC system with a UV detector

Chromatographic Conditions (Example):

- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The specific gradient will

depend on the column and system used and should be optimized to achieve adequate separation.

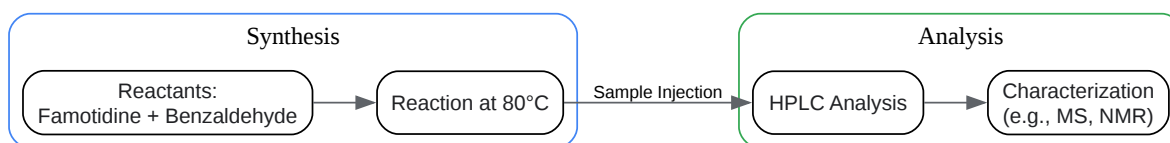
- Flow Rate: Typically around 1.0 mL/min.
- Detection Wavelength: Famotidine and its impurities can be monitored at a wavelength of approximately 265 nm.
- Injection Volume: 10-20  $\mu$ L.

System Suitability:

- The system suitability should be established by injecting a standard solution containing both Famotidine and Famotidine Impurity C to ensure adequate resolution between the two peaks.

## Workflow for Synthesis and Analysis

The following diagram outlines the general workflow for the synthesis and subsequent analysis of Famotidine Impurity C.



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Caption: Workflow for the synthesis and analysis of Famotidine Impurity C.

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